1,2,3,5-Tetrachlorobenzene vapor pressure and boiling point

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Compound of Interest		
Compound Name:	1,2,3,5-Tetrachlorobenzene	
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An In-Depth Technical Guide to the Vapor Pressure and Boiling Point of **1,2,3,5-Tetrachlorobenzene**

Introduction

1,2,3,5-Tetrachlorobenzene (CAS No. 634-90-2) is a chlorinated aromatic hydrocarbon with the molecular formula $C_6H_2Cl_4$.[1][2] As a solid crystalline substance at room temperature, its physicochemical properties, particularly vapor pressure and boiling point, are critical parameters for professionals in research, chemical synthesis, and environmental science.[1][3] [4] Understanding these properties is fundamental for purification processes like sublimation, predicting the compound's environmental fate and transport, and ensuring safe handling and storage.[5][6] This guide provides a detailed examination of the vapor pressure and boiling point of **1,2,3,5-tetrachlorobenzene**, integrating theoretical principles with practical experimental methodologies.

Vapor Pressure of 1,2,3,5-Tetrachlorobenzene

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phase (solid or liquid) at a given temperature in a closed system.[7] For a solid compound like **1,2,3,5-tetrachlorobenzene**, this is more specifically referred to as sublimation pressure. It is a crucial indicator of a substance's volatility.[7]

Quantitative Vapor Pressure Data

The vapor pressure of **1,2,3,5-tetrachlorobenzene** is relatively low, consistent with its solid state at ambient temperatures.[5][6] Experimental data has been reported at various temperatures.

Temperature (°C)	Temperature (K)	Vapor Pressure (mmHg)	Vapor Pressure (Pa)	Source
25	298.15	0.07	9.33	[1]
25	298.15	-	9.8	[8]
58.2	331.35	1	133.32	[3][9]
88.9	362.05	5	666.61	[3][9]

Note: Values may be extrapolated or experimentally determined.

Thermodynamic Relationship: The Clausius-Clapeyron Equation

The relationship between the vapor pressure of a solid and temperature can be described by the Clausius-Clapeyron equation.[7][10][11] For the solid-gas phase transition (sublimation), the equation is expressed as:

$$\ln(P) = -(\Delta H_{sub} / R) * (1/T) + C$$

Where:

- P is the vapor pressure

- ΔH_{sub} is the enthalpy of sublimation

- R is the universal gas constant (8.314 J/mol·K)

- T is the absolute temperature in Kelvin

- C is a constant

This relationship signifies that a plot of the natural logarithm of vapor pressure (ln P) versus the inverse of the absolute temperature (1/T) will yield a straight line.[12] The slope of this line is equal to -ΔHsub/R, allowing for the experimental determination of the enthalpy of sublimation, a key thermodynamic parameter.[10]

Experimental Determination of Vapor Pressure: The Knudsen Effusion Method

For substances with very low vapor pressures, such as **1,2,3,5-tetrachlorobenzene**, the Knudsen effusion method is a highly reliable dynamic gravimetric technique.[10][13][14] This method is approved by the Organization for Economic Cooperation and Development (OECD) under Guideline 104 for vapor pressure determination.[15][16]

Principle: The method is based on measuring the rate of mass loss of a substance effusing through a small orifice in a sealed container (the Knudsen cell) into a high vacuum.[10][13][16] This rate of mass loss is directly proportional to the sublimation pressure at a constant temperature.

Experimental Protocol: Knudsen Effusion Method

- Sample Preparation: A small, precisely weighed amount of **1,2,3,5-tetrachlorobenzene** (typically 1-100 mg) is placed into the Knudsen cell.[13][16]

- Cell Assembly: The cell is sealed with a lid containing a micro-orifice of a known area.

- System Setup: The Knudsen cell is suspended from an ultra-sensitive microbalance within a vacuum chamber.[14]

- Evacuation: The chamber is evacuated to a high vacuum (e.g., 1×10^{-7} Torr) to ensure that the effusing molecules do not collide with other gas molecules.[15]

- Temperature Equilibration: The sample is heated to the desired experimental temperature. It is critical to allow the system to reach thermal equilibrium to ensure the measured vapor pressure is accurate for that temperature.[17]

- Isothermal Mass Loss Measurement: The mass of the sample is continuously monitored over time at a constant temperature. The rate of mass loss (dm/dt) is determined from the linear

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portion of the mass vs. time plot.[13]

- Data Acquisition: The procedure is repeated at several different temperatures to obtain a range of vapor pressure values.

- Vapor Pressure Calculation: The vapor pressure (P) is calculated using the Knudsen equation: $P = (dm/dt) * (1/A) * \sqrt{(2\pi RT)/M}$ Where:

    - dm/dt is the rate of mass loss

    - A is the area of the orifice

    - R is the universal gas constant

    - T is the absolute temperature

    - M is the molar mass of the substance (215.89 g/mol for **1,2,3,5-tetrachlorobenzene**)[1]
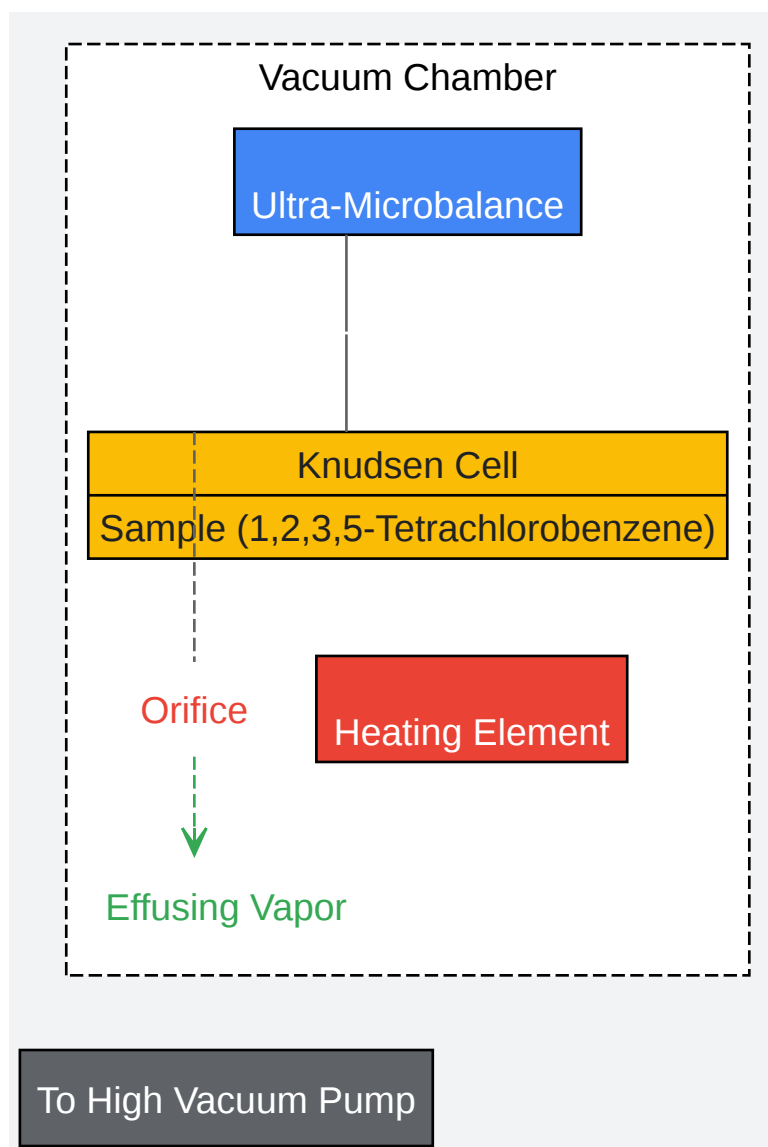
Caption: Experimental setup for the Knudsen effusion method.

Boiling Point of **1,2,3,5-Tetrachlorobenzene**

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7] At this temperature, the substance undergoes a phase transition from liquid to gas.

Reported Boiling Point

The normal boiling point (at 760 mmHg or 1 atm) of **1,2,3,5-tetrachlorobenzene** is 246 °C (519.15 K).[1][4][9]

Relationship Between Boiling Point and Vapor Pressure

The boiling point is intrinsically linked to vapor pressure. A liquid boils when its vapor pressure, which increases with temperature, becomes sufficient to overcome the external pressure.[7] The data point of 760 mmHg at 475 °F (246 °C) on the vapor pressure curve represents the normal boiling point.[3][9]

Experimental Determination of Boiling Point for a Solid

Since **1,2,3,5-tetrachlorobenzene** is a solid at room temperature (Melting Point: 54-55 °C), its boiling point must be determined in the liquid state.[1][6] A common laboratory method for determining the boiling point of small quantities of a substance is the Siwoloboff method.

Experimental Protocol: Boiling Point Determination (Siwoloboff Method)

- Sample Preparation: A small amount of **1,2,3,5-tetrachlorobenzene** is placed in a small test tube (fusion tube).

- Apparatus Setup: The fusion tube is attached to a thermometer. A capillary tube, sealed at one end, is placed inside the fusion tube with its open end submerged in the molten sample.

- Heating: The entire assembly is immersed in a heating bath (e.g., silicone oil) and heated gently with constant stirring to ensure uniform temperature distribution.

- Observation (First Stage): As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.

- Observation (Second Stage): As the temperature approaches the boiling point, the substance's vapor will displace the remaining air, and a rapid, continuous stream of bubbles will emerge from the capillary tube.

- Cooling and Measurement: The heating is discontinued, and the bath is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube. This indicates that the external pressure is equal to the vapor pressure of the substance.

- Validation: The procedure should be repeated to ensure the accuracy and reproducibility of the measurement.
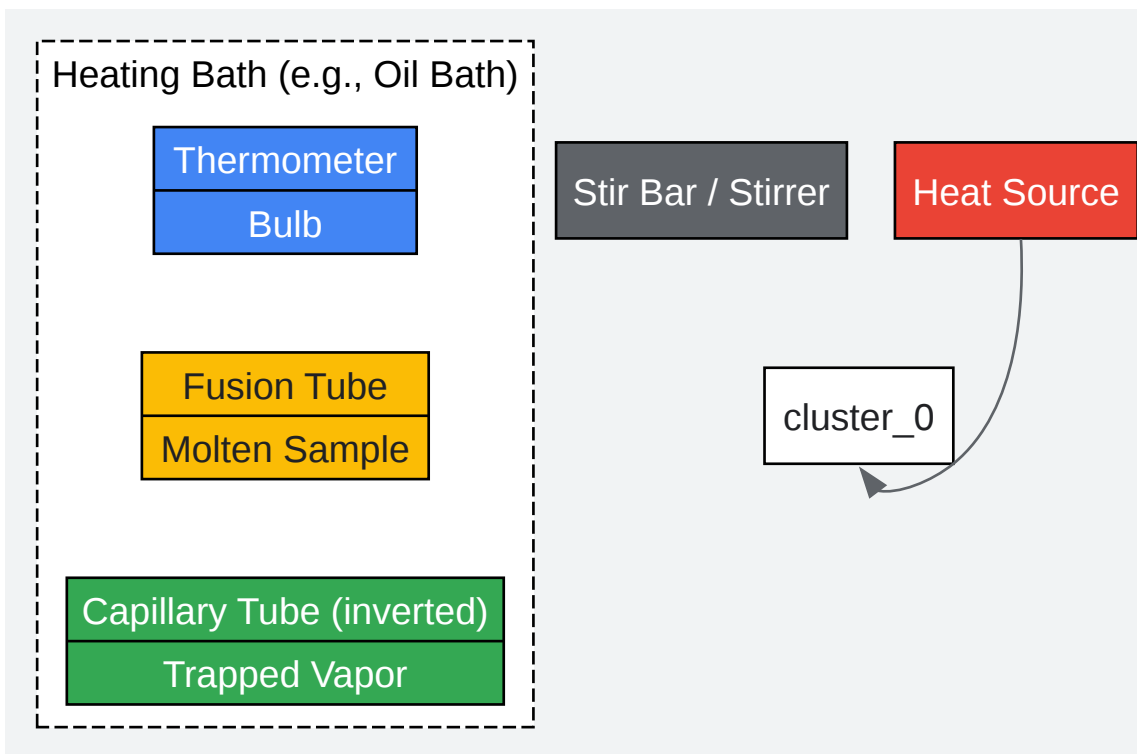
Caption: Apparatus for boiling point determination by the Siwoloboff method.

Summary of Physicochemical Properties

Property	Value	Unit
CAS Number	634-90-2	-
Molecular Formula	$C_6H_2Cl_4$	-
Molecular Weight	215.89	g/mol
Melting Point	54 - 55	°C
Boiling Point	246	°C
Vapor Pressure	0.07 (at 25 °C)	mmHg
Vapor Pressure	9.8 (at 25 °C)	Pa

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